

Essential Safety and Logistical Information for Handling 4-Octyl Acetate

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Compound of Interest

Compound Name: 4-Octyl acetate

Cat. No.: B15366383

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds such as **4-Octyl acetate**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this substance in a laboratory setting.

Hazard Identification and Classification

4-Octyl acetate is classified as a combustible liquid that can cause skin and serious eye irritation.^[1] It is important to be aware of its physical and chemical properties to mitigate risks.

Property	Value	Reference
Physical State	Liquid	[1]
Appearance	Colorless	[1]
Odor	Aromatic / Orange-like	[1][2]
Flash Point	86 °C / 186.8 °F	[1][2]
Boiling Point	210-211 °C / 410-411.8 °F	[1][3]
Autoignition Temperature	268 °C / 514.4 °F	[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Octyl acetate** to prevent exposure.

PPE Category	Specification	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be necessary.	[1] [4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Handle with gloves, which must be inspected prior to use. Use proper glove removal technique.	[1] [4] [5]
Respiratory Protection	If ventilation is insufficient, suitable respiratory protection must be provided. Use only in areas with appropriate exhaust ventilation.	[6] [7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized operational plan minimizes the risk of accidents and exposure.

- Preparation:
 - Ensure adequate ventilation, such as a chemical fume hood, is operational.[\[1\]](#)[\[6\]](#)
 - Inspect all PPE for integrity before use.[\[4\]](#)

- Locate the nearest safety shower and eye wash station.[8]
- Keep away from heat, sparks, open flames, and hot surfaces.[1][2][9]
- Handling:
 - Wash hands thoroughly after handling.[1][2]
 - Avoid contact with skin, eyes, and clothing.[6][8]
 - Do not eat, drink, or smoke when using this product.[6]
 - Take measures to prevent the buildup of electrostatic charge.[5]
- Storage:
 - Store in a well-ventilated, cool, and dry place.[1][9]
 - Keep containers tightly closed.[1]
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.
[1][2]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Situation	First Aid / Spill Response	Reference
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[1][2]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.	[1]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen.	[1]
Ingestion	Rinse mouth. Call a POISON CENTER or physician if you feel unwell.	[2][3]
Spill	Remove all sources of ignition and ventilate the area. Contain the spill with sand or other inert absorbent material and deposit it in a sealed container for disposal.	[2][3]

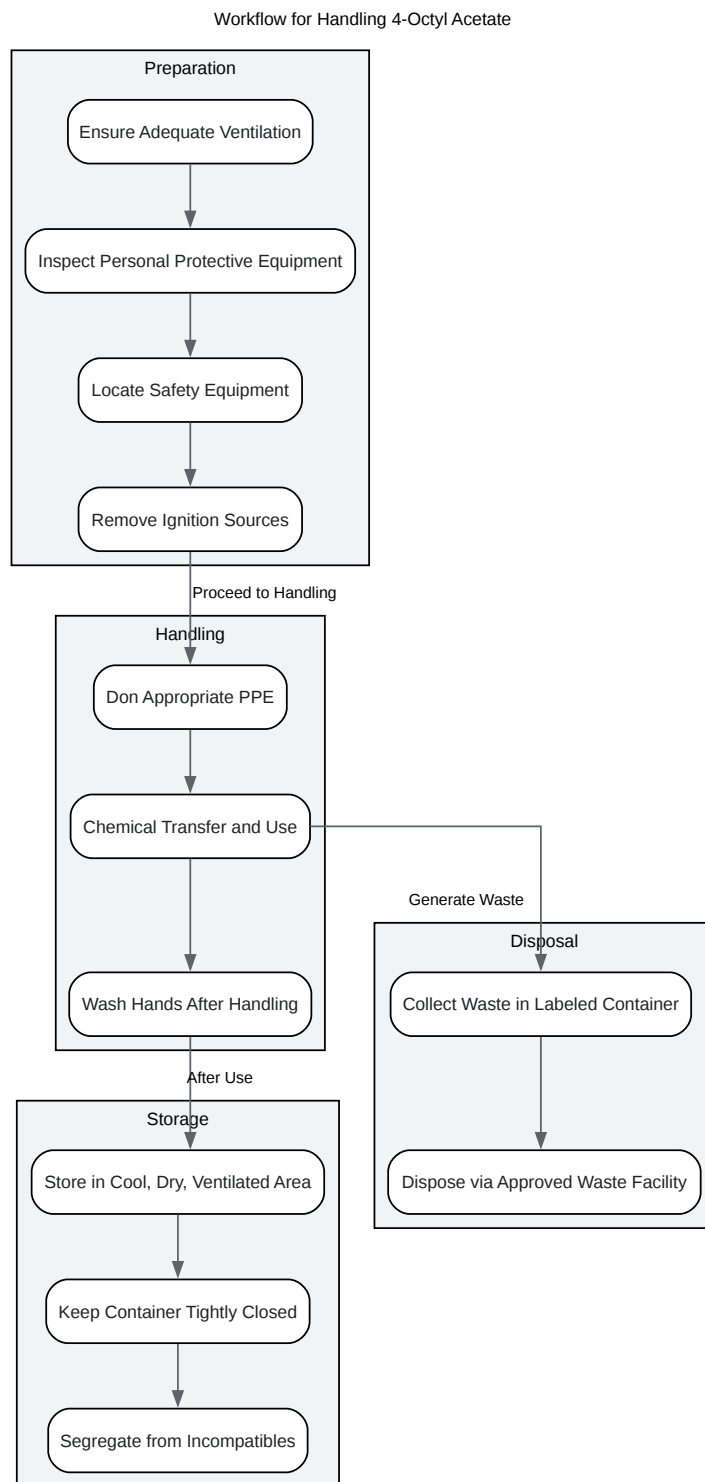
Disposal Plan

Proper disposal of **4-Octyl acetate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Disposal: Dispose of contents/container to an approved waste disposal plant.[1][9] This should be done in accordance with local, regional, and national regulations.[8][9] Do not let the product enter drains.[4][9]

- Container Disposal: Handle uncleaned containers like the product itself.^[9] Do not mix with other waste.^[9]

Workflow for Handling 4-Octyl Acetate



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